

# Phthalocyanine green CAS number and chemical structure

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## Compound of Interest

Compound Name: *Phthalocyanine green*

Cat. No.: *B073779*

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## An In-depth Technical Guide to **Phthalocyanine Green**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Phthalocyanine Green**, a synthetic organic pigment widely utilized across various industries for its exceptional stability and vibrant color. This document details its chemical identity, structural characteristics, synthesis, and analytical protocols, tailored for a scientific audience.

## Chemical Identification and Properties

**Phthalocyanine Green** is a chlorinated copper phthalocyanine complex. It is known by several names, including Pigment Green 7 (PG7) and C.I. 74260.[1] Its high stability against acids, alkalis, solvents, heat, and UV radiation makes it a pigment of choice in many demanding applications.[1][2]

## Chemical Structure

The core of **Phthalocyanine Green** is a copper phthalocyanine (CuPc) molecule, which features a planar macrocyclic structure composed of four isoindole units linked by nitrogen atoms, with a central copper (II) ion.[3] The vibrant green color is achieved by halogenating the phthalocyanine ring structure. In the most common variant, Pigment Green 7, this involves substituting hydrogen atoms with numerous chlorine atoms.[1] The degree of chlorination can vary, typically ranging from 14 to 16 chlorine atoms, which influences the exact shade of green.

[3] The chemical formula is often represented as ranging from  $C_{32}H_3Cl_{13}CuN_8$  to  $C_{32}HCl_{15}CuN_8$ . [1][2] A brominated variant, known as Pigment Green 36, also exists, where some chlorine atoms are replaced by bromine. [1]

## Physicochemical Data

The following tables summarize key quantitative data for **Phthalocyanine Green** (Pigment Green 7).

Table 1: Chemical Identifiers

Identifier	Value	Reference
CAS Number	1328-53-6	[2][4][5]
Alternative CAS	1328-45-6	[1]
C.I. Name	Pigment Green 7	[1][6]
C.I. Number	74260	[1]
UNII	BPO9294G4W	[2]

Table 2: Molecular and Physical Properties

Property	Value	Reference
Chemical Formula	C <sub>32</sub> Cl <sub>16</sub> CuN <sub>8</sub> (fully chlorinated)	[2]
C <sub>32</sub> H <sub>3</sub> Cl <sub>13</sub> CuN <sub>8</sub> to C <sub>32</sub> HCl <sub>15</sub> CuN <sub>8</sub> (typical range)	[1]	
Molecular Weight	~1092.71 g/mol (for C <sub>32</sub> HCl <sub>15</sub> CuN <sub>8</sub> )	[4]
1127.15 g/mol (for C <sub>32</sub> Cl <sub>16</sub> CuN <sub>8</sub> )	[2]	
Appearance	Bright green, soft powder	[1][2]
Solubility	Insoluble in water and most organic solvents	[1][6]
Chlorine Content	46.9% (for Cl <sub>14</sub> ) to 48.7% (for Cl <sub>15</sub> )	[7]

Table 3: Elemental Analysis (Theoretical for C<sub>32</sub>HCl<sub>15</sub>CuN<sub>8</sub>)

Element	Percentage	Reference
Carbon (C)	35.17%	[4]
Hydrogen (H)	0.09%	[4]
Chlorine (Cl)	48.66%	[4]
Copper (Cu)	5.82%	[4]
Nitrogen (N)	10.25%	[4]

## Synthesis and Manufacturing

The industrial production of **Phthalocyanine Green** involves the chlorination of copper phthalocyanine blue.[6][8] This process transforms the blue pigment into the stable green variant.

## Synthesis Workflow Diagram

The following diagram illustrates the general workflow for the synthesis of **Phthalocyanine Green**.

## Synthesis of Phthalocyanine Green

Reactants:

- Copper Phthalocyanine (Blue)
- Aluminum Chloride (Catalyst)
- Sodium Chloride (Melt base)
- Chlorine Gas

Combine

Create Melt

Heat

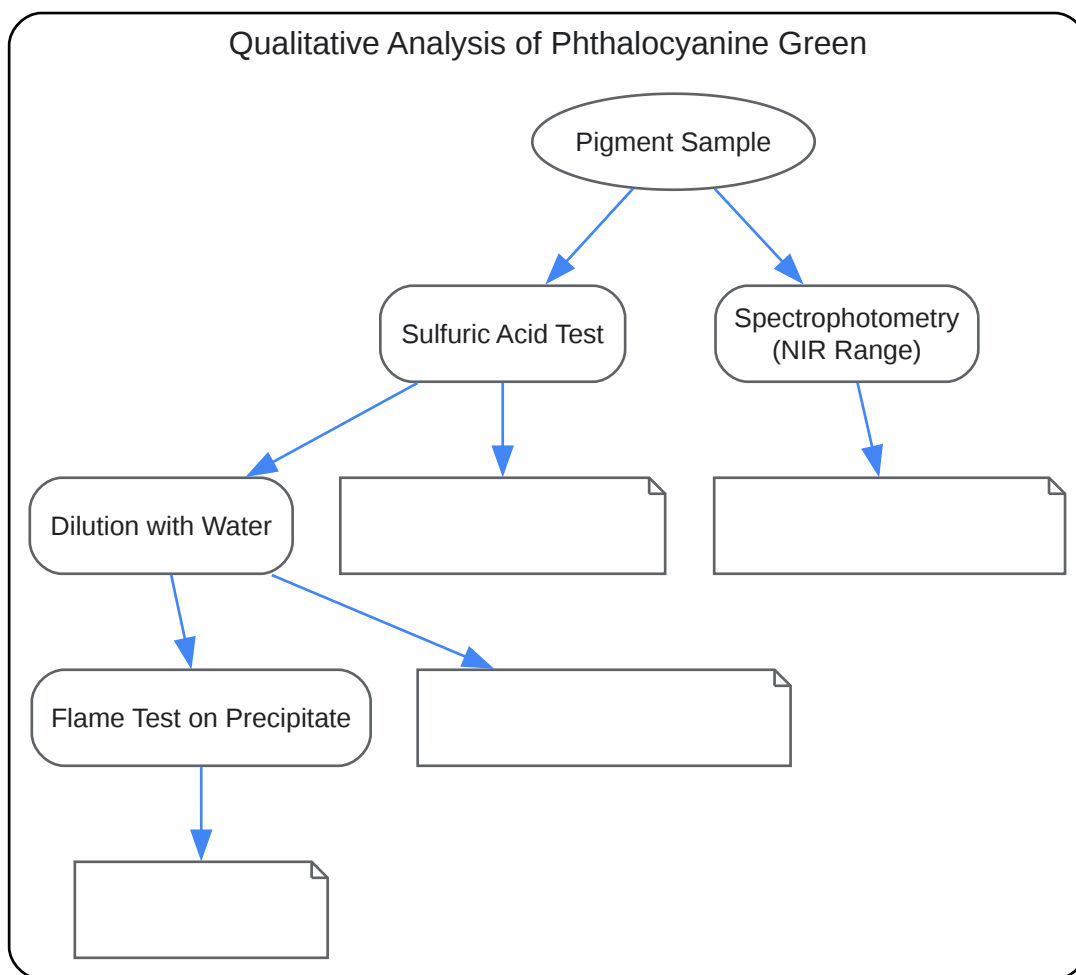
Introduce Chlorine Gas  
(Elevated Temperature)

Cooling of Melt

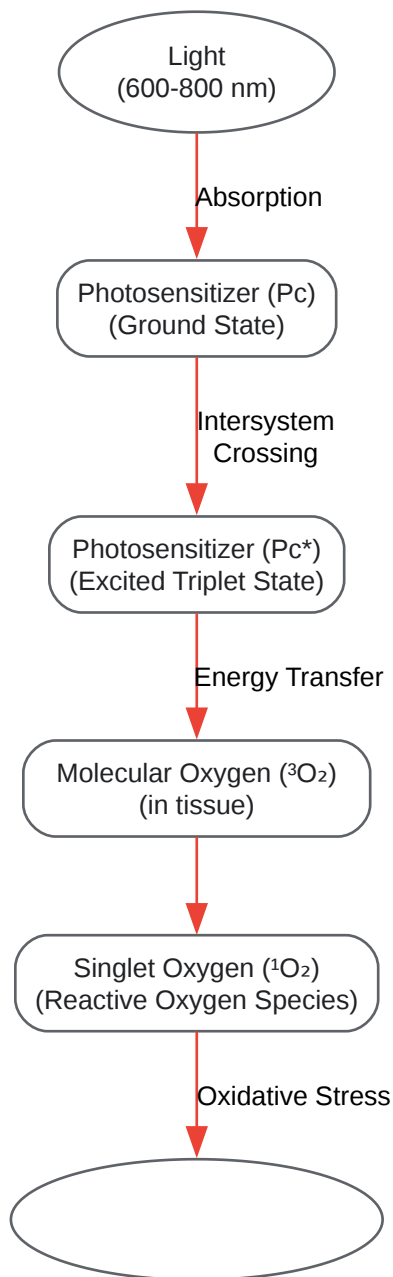
Grinding

Purification  
(Washing)

Drying &amp; Milling



## Conceptual Pathway of Phthalocyanine-Mediated PDT



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